

Application Notes and Protocols for OICR12694

TFA: In Vitro Assays

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Compound of Interest

Compound Name: OICR12694 TFA

Cat. No.: B13923551

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Introduction

OICR12694 is a novel, potent, and selective small molecule inhibitor of the B-cell lymphoma 6 (BCL6) protein.[1] BCL6 is a transcriptional repressor that plays a critical role in the formation and maintenance of germinal centers and is a key oncogene in diffuse large B-cell lymphoma (DLBCL).[1][2] OICR12694 disrupts the protein-protein interaction between the BCL6 BTB domain and its co-repressors, leading to the de-repression of BCL6 target genes and subsequent inhibition of tumor cell growth.[1] This document provides detailed protocols for key in vitro assays to characterize the activity of **OICR12694 TFA** (Trifluoroacetic acid salt).

Data Presentation

The following tables summarize the quantitative data for OICR12694 in various in vitro assays.

Table 1: Biochemical and Cellular Activity of OICR12694

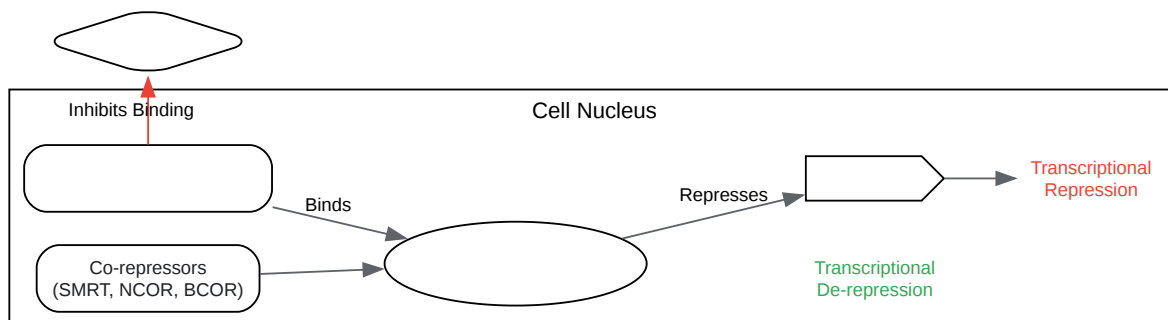
Assay Type	Assay Name	Cell Line	IC50 / KD (nM)	Reference
Biochemical	Surface Plasmon Resonance (SPR)	-	5	[1]
Biochemical	Competitive Fluorescence Polarization (FP)	-	<10	[1]
Cellular	BCL6 Reporter Assay	SUDHL4	<100	[1]
Cellular	Cell Growth Inhibition	Karpas-422	92	[1]
Cellular	Cell Growth Inhibition	SUDHL4	89	[1]

Table 2: In Vitro Safety Profile of OICR12694

Assay Type	Target/Test	Result
CYP Inhibition	1A2, 2C8, 2C9, 2C19, 2D6, 3A4	IC50 > 10 μ M
hERG Inhibition	hERG ion channel	Minimal inhibition
Genotoxicity	Ames test	Negative
Genotoxicity	Micronucleus test	Negative

Signaling Pathway Diagram

The following diagram illustrates the mechanism of action of OICR12694 in inhibiting the BCL6 signaling pathway.



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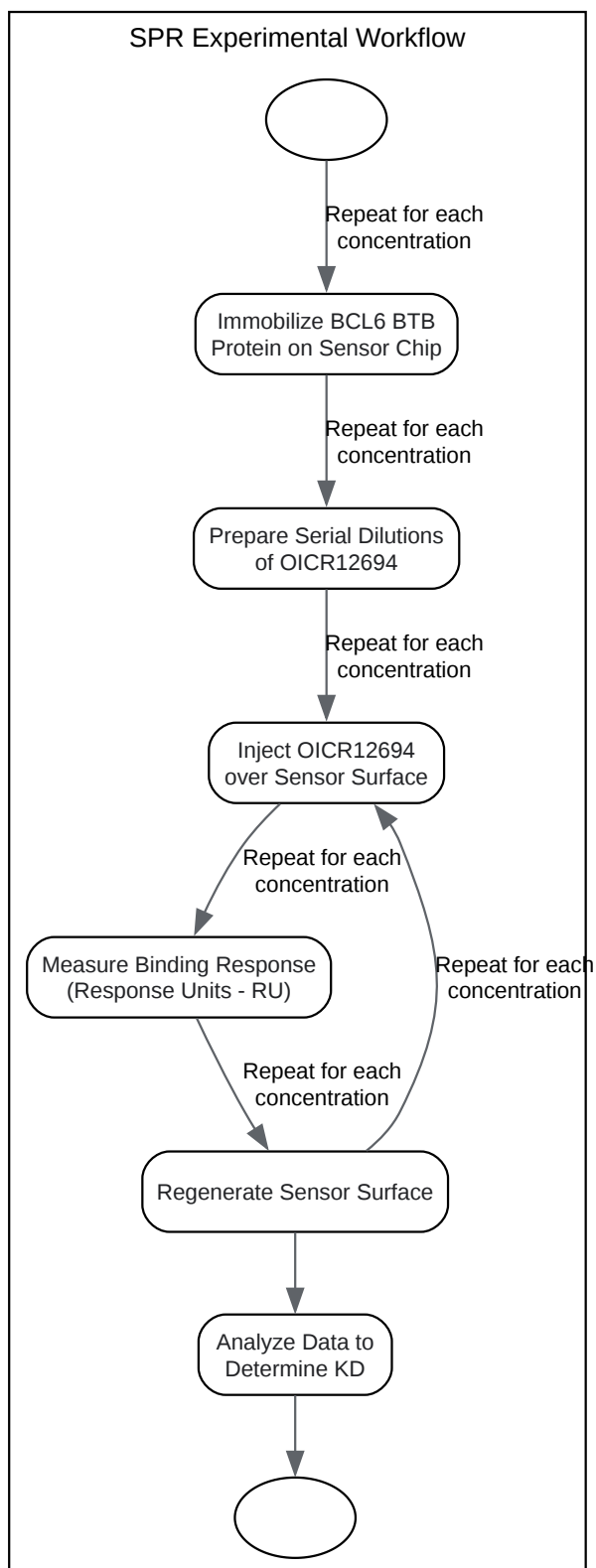
Caption: OICR12694 inhibits the BCL6 signaling pathway.

Experimental Protocols

BCL6 BTB Domain Binding Assay (Surface Plasmon Resonance - SPR)

This protocol describes the determination of the binding affinity of OICR12694 to the BCL6 BTB domain using SPR.

Workflow Diagram:



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Caption: Workflow for the SPR-based BCL6 binding assay.

Materials:

- Recombinant human BCL6 BTB domain protein
- **OICR12694 TFA**
- SPR instrument (e.g., Biacore)
- Sensor chips (e.g., CM5)
- Amine coupling kit
- Running buffer (e.g., HBS-EP+)
- Regeneration solution

Procedure:

- Immobilization of BCL6 BTB:
 - Activate the sensor chip surface using the amine coupling kit according to the manufacturer's instructions.
 - Immobilize the BCL6 BTB protein to the desired level on the sensor chip surface.
 - Deactivate any remaining active esters.
- Binding Analysis:
 - Prepare a series of dilutions of OICR12694 in running buffer.
 - Inject the OICR12694 solutions over the sensor surface at a constant flow rate.
 - Monitor the association and dissociation phases.
 - After each injection, regenerate the sensor surface using the appropriate regeneration solution to remove the bound compound.
- Data Analysis:

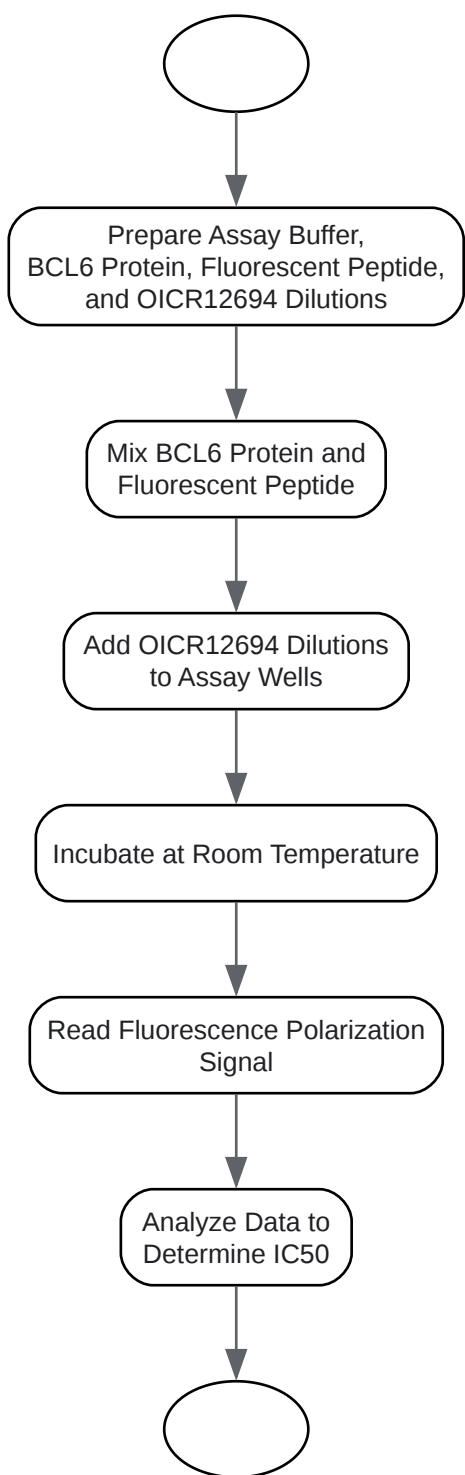
- Subtract the reference surface signal from the active surface signal.
- Fit the resulting sensorgrams to a suitable binding model (e.g., 1:1 Langmuir binding) to determine the association rate constant (k_a), dissociation rate constant (k_d), and the equilibrium dissociation constant (K_D).

Competitive Fluorescence Polarization (FP) Assay

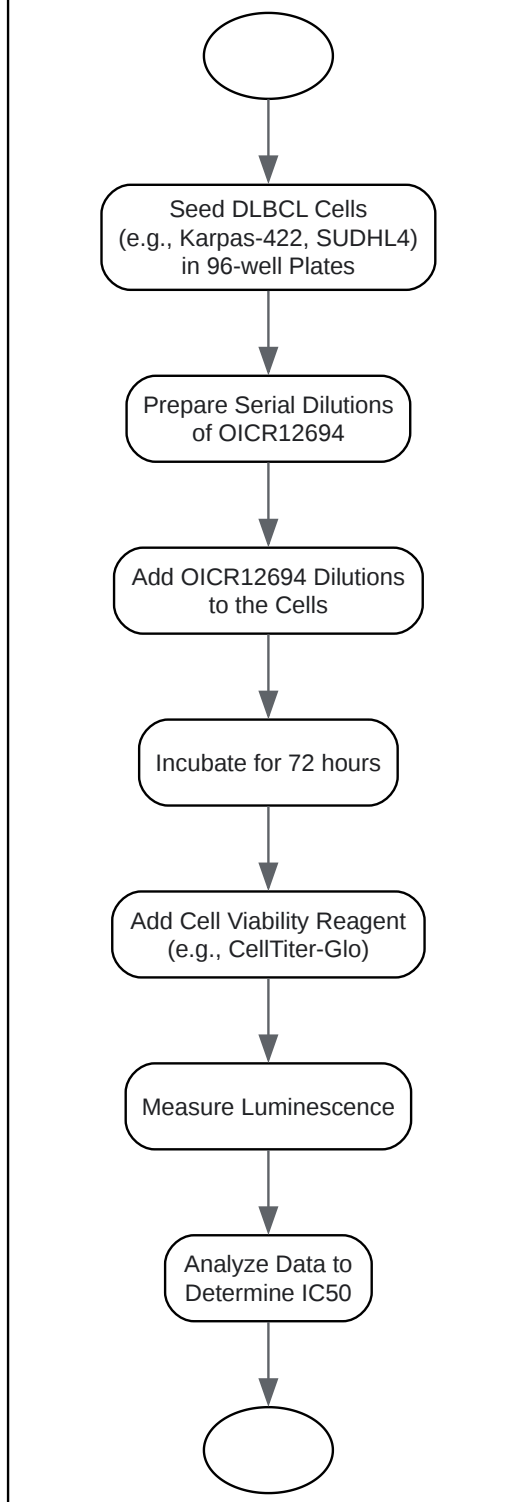
This assay measures the ability of OICR12694 to displace a fluorescently labeled peptide derived from a BCL6 co-repressor from the BCL6 BTB domain.

Workflow Diagram:

Competitive FP Assay Workflow



Cell Growth Inhibition Assay Workflow

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References

- 1. Discovery of OICR12694: A Novel, Potent, Selective, and Orally Bioavailable BCL6 BTB Inhibitor - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Frontiers | BCL6 inhibition: a promising approach to prevent germinal center-driven allo-immune responses [[frontiersin.org](https://www.frontiersin.org/)]
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